

Synthesis of 5-Fluorobenzofuroxan from o-Nitroaniline: A Technical Guide

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Compound of Interest

Compound Name: 5-Fluorobenzofuroxan

Cat. No.: B1633592

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This in-depth technical guide details the synthesis of **5-fluorobenzofuroxan**, a valuable heterocyclic compound, from its o-nitroaniline precursor. This document provides a comprehensive overview of the synthetic pathway, detailed experimental protocols, and relevant quantitative data to support research and development in medicinal chemistry and materials science.

Introduction

Benzofuroxans, also known as benzofurazan-N-oxides, are a class of heterocyclic compounds that have garnered significant interest in medicinal chemistry due to their diverse biological activities. These activities include utility as nitric oxide (NO) donors, antimicrobial agents, and anticancer therapeutics. The introduction of a fluorine atom into the benzofuroxan scaffold can significantly modulate its physicochemical and pharmacological properties, making **5-fluorobenzofuroxan** a key target for the development of novel therapeutic agents. This guide focuses on the practical synthesis of **5-fluorobenzofuroxan** from the readily available starting material, 4-fluoro-2-nitroaniline.

Synthetic Pathway

The synthesis of **5-fluorobenzofuroxan** is achieved through the oxidative cyclization of 4-fluoro-2-nitroaniline. This reaction is typically carried out using an oxidizing agent such as sodium hypochlorite (NaOCl) in an alkaline medium. The reaction proceeds via the formation of

a nitrene intermediate, which then undergoes intramolecular cyclization to form the furoxan ring.

The overall transformation is depicted in the following scheme:

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